

Essential Safety and Logistical Information for Handling Mesopram (Daxalipram)

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Compound of Interest

Compound Name: **Mesopram**

Cat. No.: **B1669844**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Mesopram** (Daxalipram), a potent phosphodiesterase 4 (PDE4) inhibitor intended for research use only. Given the high potency and limited specific toxicology data for many new chemical entities, **Mesopram** should be handled with the utmost care, adhering to protocols for potent pharmaceutical compounds.

Personal Protective Equipment (PPE)

The primary goal is to prevent dermal, ocular, and inhalation exposure. The following table outlines the minimum required PPE for handling **Mesopram** powder.

PPE Category	Item	Specifications & Use Case
Eye and Face Protection	Safety Goggles	Must be marked with "Z87" (ANSI Z87.1 compliant) and provide a complete seal around the eyes to protect against splashes and airborne particles. [1]
Face Shield		To be worn in conjunction with safety goggles when there is a significant risk of splashes or aerosol generation. [2] [3]
Hand Protection	Double Nitrile Gloves	Two pairs of disposable nitrile gloves should be worn. The outer glove should be removed immediately upon contamination. For prolonged direct contact, consider using Silver Shield gloves underneath nitrile gloves. [1]
Body Protection	Disposable Gown/Lab Coat	A disposable, solid-front gown made of a low-permeability material is required. Lab coats should be buttoned completely. [2] [3] [4]
Sleeve Covers		To provide additional protection against contamination of the arms.
Respiratory Protection	N95 Respirator	Minimum requirement for weighing and handling small quantities of powder in a ventilated enclosure.
Powered Air-Purifying Respirator (PAPR)		Recommended for procedures with a higher potential for

aerosolization or when handling larger quantities.

Operational Plan: Handling and Experimental Workflow

Handling of **Mesopram** should occur in a designated area within a laboratory designed for potent compounds. This includes the use of engineering controls to minimize exposure.

Engineering Controls:

- Ventilated Balance Enclosure (VBE) or Powder Containment Hood: All weighing and initial dilutions of **Mesopram** powder must be performed within a VBE or a certified chemical fume hood to capture any airborne particles at the source.
- Closed Systems: Whenever possible, use closed-system transfers for moving the compound between vessels.
- Facility Design: The handling area should have single-pass air and be maintained under negative pressure relative to adjacent areas to prevent contamination.[4]

Experimental Protocol: Solubilization

Mesopram is typically a solid powder that needs to be dissolved for in-vitro or in-vivo studies.

- Preparation: Don all required PPE as outlined in the table above.
- Weighing: Perform the weighing of **Mesopram** powder inside a VBE. Use anti-static weighing dishes.
- Solvent Addition: Carefully add the desired solvent (e.g., DMSO, Ethanol) to the vessel containing the weighed **Mesopram**. This should also be done within the containment hood.
- Dissolution: Cap the vessel securely. If required, use a vortex mixer or sonicator to aid dissolution. Ensure the exterior of the vessel is decontaminated before removal from the hood.

- Storage: Store the resulting solution in a clearly labeled, sealed container at the recommended temperature (e.g., -20°C for long-term storage).[5]

Disposal Plan

Disposal of **Mesopram** and any contaminated materials must be handled as hazardous waste.

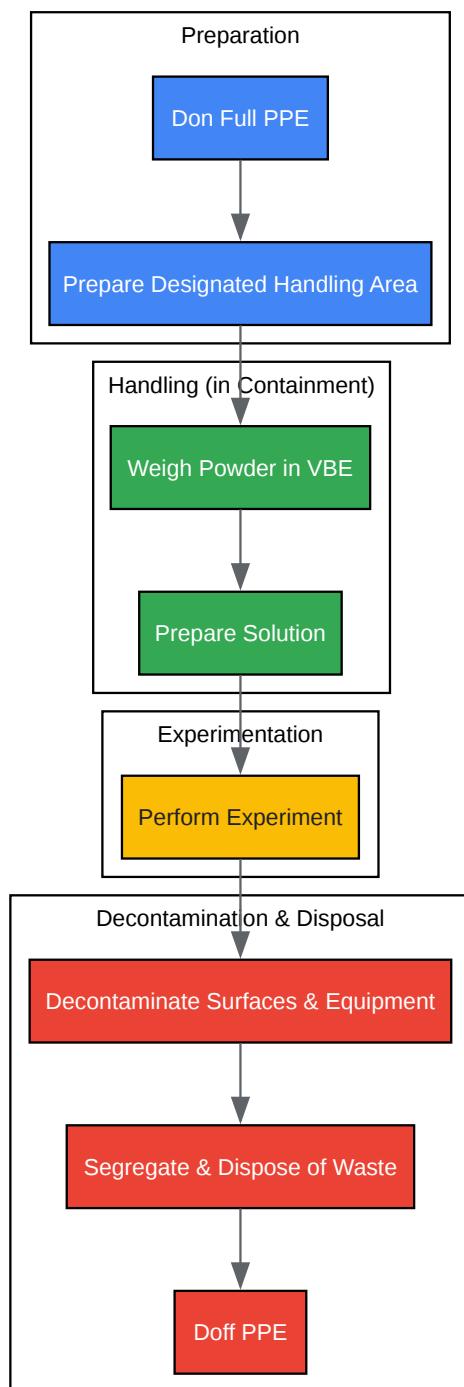
Waste Stream	Disposal Procedure
Solid Mesopram Powder	Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a dedicated, sealed, and clearly labeled hazardous waste container. Do not dispose of in regular trash.
Contaminated PPE (gloves, gowns)	Place in a dedicated, sealed, and clearly labeled hazardous waste container immediately after use.
Liquid Waste (solutions containing Mesopram)	Collect in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.

All waste must be disposed of through an approved hazardous waste management vendor in accordance with local, state, and federal regulations. A certificate of destruction should be obtained and kept on record.[6]

Workflow and Safety Diagram

The following diagram illustrates the key stages of handling and disposing of **Mesopram**, emphasizing the integration of safety measures at each step.

Mesopram Handling and Disposal Workflow

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Caption: Workflow for safe handling and disposal of **Mesopram**.

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